

Essential Safety and Operational Guide for Handling 1,4-Diiodobutane

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Compound of Interest

Compound Name: 1,4-Diiodobutane

Cat. No.: B107930

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This guide provides critical safety protocols and logistical information for the proper handling and disposal of **1,4-Diiodobutane**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is essential for ensuring laboratory safety and minimizing risks.

Chemical Identifier: **1,4-Diiodobutane** CAS Number: 628-21-7 Molecular Formula: C4H8I2

Hazard Identification and Classification

1,4-Diiodobutane is classified as a hazardous substance. The primary hazards are summarized below.

Hazard Class	GHS Category	Hazard Statement
Skin Irritation	Category 2	H315: Causes skin irritation [1] [2][3]
Eye Irritation	Category 2A	H319: Causes serious eye irritation [1][2][3]
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation [1][3]

Signal Word: Warning [2]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to prevent exposure. The following table outlines the required PPE for handling **1,4-Diiodobutane**.

Body Part	Protection Type	Standard/Specification
Eyes/Face	Safety glasses with side-shields or chemical safety goggles. A face shield should be worn where there is a splash potential.	Conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US) [1]
Skin	Chemical-resistant gloves.	Material: Fluorinated rubber (Vitoject®) is recommended, with a minimum layer thickness of 0.7 mm and a breakthrough time of >480 min[2]. Always inspect gloves prior to use and use proper removal technique[1][2].
Protective clothing.	Wear appropriate protective clothing to prevent skin exposure. A lab coat is the minimum requirement.	
Respiratory	Air-purifying respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges.	To be used as a backup to engineering controls. If the respirator is the sole means of protection, a full-face supplied air respirator is required[1]. Use only in a well-ventilated area, preferably a chemical fume hood[4].

Operational Plan: Step-by-Step Handling Procedure

Proper handling techniques are crucial to minimize risk.

- Preparation:
 - Ensure a well-ventilated work area, preferably a certified chemical fume hood[4][5].
 - Verify that an emergency eyewash station and safety shower are readily accessible.
 - Inspect all required PPE for integrity before use[1].
 - Have absorbent, non-reactive material (e.g., vermiculite, dry sand) available for spill containment.
- Handling:
 - Avoid contact with skin and eyes[1].
 - Avoid inhalation of vapor or mist[1].
 - Keep the container tightly closed when not in use[1][5].
 - Store in a cool, dry, and well-ventilated place away from light, heat, and incompatible materials such as strong bases and oxidizing agents[1][4].
- Post-Handling:
 - Wash hands thoroughly with soap and water after handling and before breaks[1][2].
 - Decontaminate the work area.
 - Properly remove and dispose of contaminated gloves and other disposable PPE[1][2].

Emergency Procedures

Immediate and appropriate responses to accidental exposure are critical.

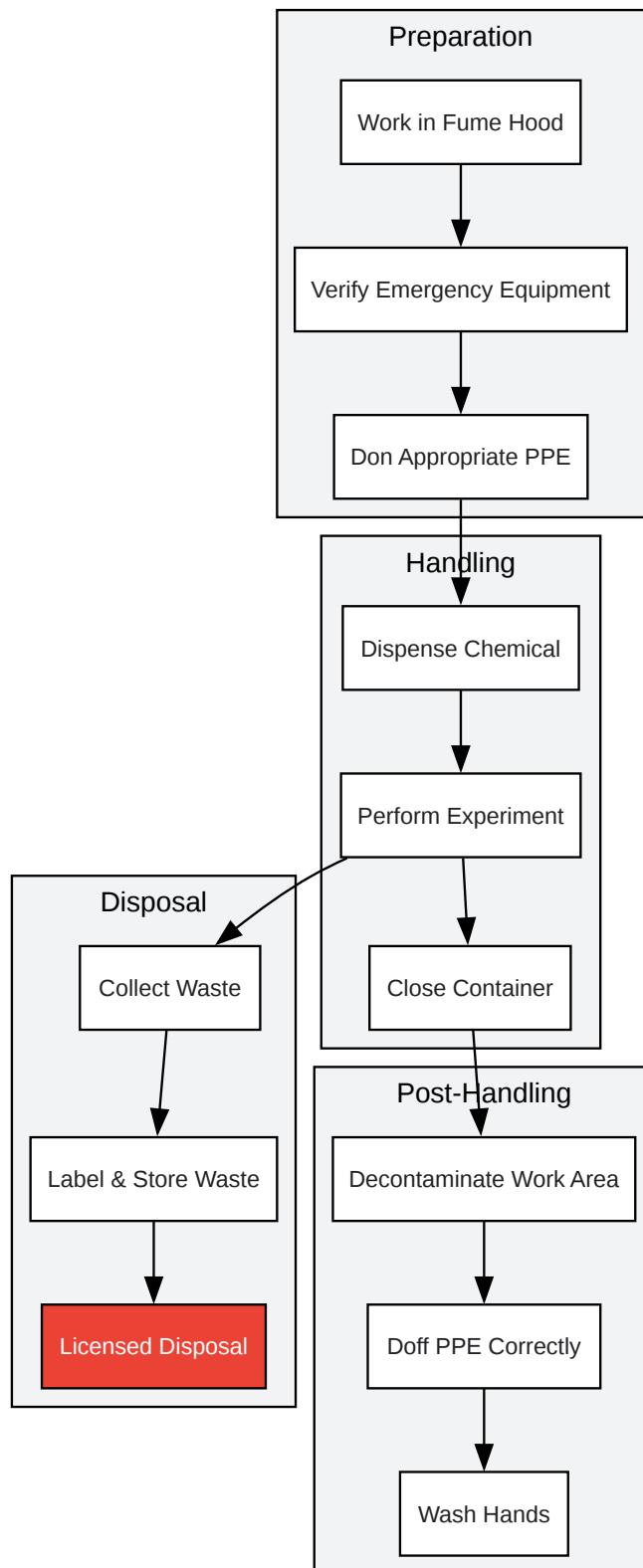
Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician [1] [2] .
Skin Contact	Immediately wash off with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Consult a physician [1] [2] .
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician [1] [2] .
Ingestion	DO NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician [1] [5] .

Disposal Plan

1,4-Diiodobutane and its contaminated materials must be disposed of as hazardous waste.

- Segregation:
 - Collect waste **1,4-Diiodobutane** and any materials used for spill cleanup (e.g., absorbent material) in a dedicated, properly labeled, and sealed container.
- Storage of Waste:
 - Store the waste container in a designated hazardous waste accumulation area that is cool, dry, and well-ventilated.
- Disposal:
 - Arrange for the disposal of the hazardous waste through a licensed and certified disposal company[\[2\]](#). Do not dispose of it down the drain[\[1\]](#).

Workflow for Safe Handling and Disposal



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